

A Comparative Guide to Inter-Laboratory Chlorophenol Analysis Methods

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-methylphenol-d4

Cat. No.: B12395112

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For researchers, scientists, and professionals in drug development, accurate and reliable analysis of chlorophenols is crucial due to their environmental and health impacts. This guide provides an objective comparison of different analytical methodologies for chlorophenol determination, supported by experimental data from inter-laboratory and single-laboratory validation studies.

Performance Comparison of Analytical Methods

The following tables summarize the quantitative performance of various methods for chlorophenol analysis, providing a clear comparison of their efficacy.

Table 1: Method Detection Limits (MDLs) for Various Chlorophenols in Water using NCASI Method CP-86.07

Analyte	Spiked Concentration (µg/L)	Average MDL (µg/L)	Observed MDL Range (µg/L)	MDL at Mill A (µg/L)	MDL at Mill B (µg/L)
4-chlorocatechol	1.25	0.27	0.21-0.34	0.53	0.39
3,4-dichlorocatechol	2.5	0.24	0.11-0.51	NA	0.76
3,6-dichlorocatechol	2.5	0.24	0.14-0.42	0.38	0.44
4,5-dichlorocatechol	2.5	0.28	0.19-0.55	0.26	0.62
3,4,5-trichlorocatechol	5.0	0.36	0.13-0.81	0.50	0.82
3,4,6-trichlorocatechol	5.0	0.29	0.08-0.54	0.40	0.51
tetrachlorocatechol	5.0	0.33	0.13-0.75	0.34	0.86
5-chlorovanillin	2.5	0.19	0.17-0.24	NA	0.67
6-chlorovanillin	2.5	0.24	0.17-0.35	NA	NA
5,6-dichlorovanillin	5.0	0.26	0.20-0.31	0.89	0

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com